

Isopropyl cyanoacetate CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl cyanoacetate*

Cat. No.: *B077066*

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An In-depth Technical Guide to **Isopropyl Cyanoacetate**

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Introduction

Isopropyl cyanoacetate (CAS Number: 13361-30-3) is a valuable reagent in organic synthesis, primarily utilized as a key building block in the formation of carbon-carbon bonds. Its structure, featuring a reactive methylene group positioned between a nitrile and an ester group, makes it particularly well-suited for Knoevenagel condensations. This guide provides a comprehensive overview of its chemical and physical properties, safety information, and a detailed experimental protocol for its application in the Knoevenagel condensation reaction for the synthesis of 3-substituted coumarins.

Chemical and Physical Properties

Isopropyl cyanoacetate is a clear, colorless to nearly colorless liquid.^{[1][2]} It is slightly soluble in water.^{[1][2]} The following tables summarize its key properties.

Table 1: General Properties of Isopropyl Cyanoacetate

| Property | Value | Reference |
|-------------------|-----------------------------------------------|-----------------|
| CAS Number | 13361-30-3 | [1][3][4][5][6] |
| Molecular Formula | C ₆ H ₉ NO ₂ | [1][3][5][6] |
| Molecular Weight | 127.14 g/mol | [1][3][5][6] |
| Appearance | Clear, colorless to almost colorless liquid | [1][2] |
| Purity | ≥98.0% | [3] |

Table 2: Physical Properties of Isopropyl Cyanoacetate

| Property | Value | Reference |
|---------------------|-------------------------------|-----------|
| Boiling Point | 207 °C (lit.) | [1][2][3] |
| Density | 1.013 g/mL at 20 °C (lit.) | [1][2][3] |
| Refractive Index | n ₂₀ /D 1.416 | [3] |
| Flash Point | 92 °C (197.6 °F) - closed cup | [3] |
| Water Solubility | Slightly soluble | [1][2] |
| Storage Temperature | 2-8°C | [1][2] |

Safety Information

Isopropyl cyanoacetate is a combustible liquid and can cause skin and serious eye irritation. [1][2][6] It may also cause respiratory irritation.[2][6] Appropriate personal protective equipment (PPE), including eye shields, gloves, and a suitable respirator, should be worn when handling this chemical.[3]

Table 3: GHS Hazard Information for Isopropyl Cyanoacetate

| | |
|--------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pictogram | GHS07 (Warning) |
| Hazard Statements | H227: Combustible liquid H303: May be harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation |
| Precautionary Statements | P261, P264, P280, P302+P352, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501 |

Experimental Protocols

The primary application of **isopropyl cyanoacetate** is in the Knoevenagel condensation, a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction to form a new carbon-carbon double bond.^[7] This reaction is instrumental in the synthesis of various compounds, including 3-substituted coumarins, which are of interest for their potential biological activities.^{[1][2]}

Knoevenagel Condensation for the Synthesis of 3-Substituted Coumarins

This protocol describes a general procedure for the synthesis of 3-substituted coumarins via the Knoevenagel condensation of a substituted salicylaldehyde with **isopropyl cyanoacetate**. The reaction is typically catalyzed by a weak base, such as piperidine or an amine salt.^[7]

Materials:

- Substituted salicylaldehyde
- **Isopropyl cyanoacetate**
- Ethanol (or other suitable solvent)
- Piperidine (or other basic catalyst)
- Glacial acetic acid (for neutralization, if necessary)

- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Stirring and heating apparatus
- Filtration apparatus

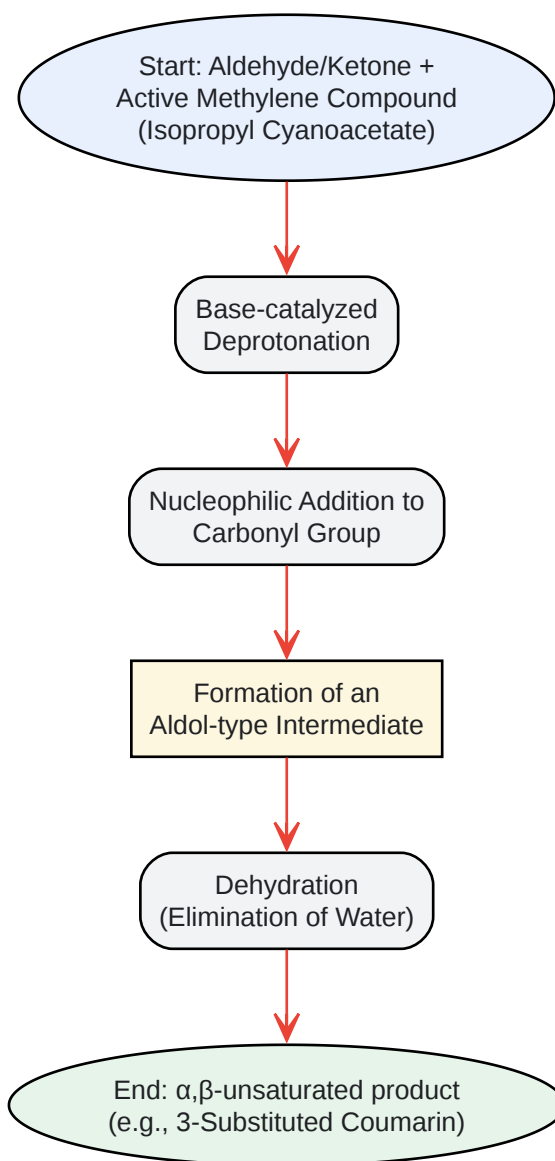
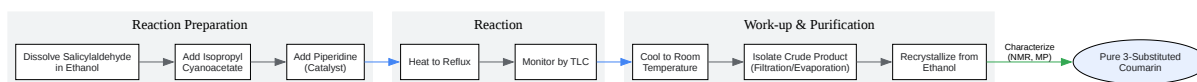
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve the substituted salicylaldehyde (1 equivalent) in ethanol.
- **Addition of Reagents:** To the stirred solution, add **isopropyl cyanoacetate** (1 to 1.2 equivalents).
- **Catalyst Addition:** Add a catalytic amount of piperidine (e.g., 0.1 equivalents).
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by Thin Layer Chromatography (TLC). The reaction time can vary from a few hours to overnight depending on the specific substrates.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. The product may precipitate out of the solution. If not, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol. The purity of the final product should be confirmed by analytical techniques like NMR and melting point determination.

Visualizations

Knoevenagel Condensation Workflow

The following diagram illustrates the general workflow for the Knoevenagel condensation reaction using **isopropyl cyanoacetate**.



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- To cite this document: BenchChem. [Isopropyl cyanoacetate CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077066#isopropyl-cyanoacetate-cas-number-and-properties]

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